

# 2-Nitroaniline-4-sulfonic acid solubility in water and organic solvents.

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## Compound of Interest

Compound Name: 2-Nitroaniline-4-sulfonic acid

Cat. No.: B1294930

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## Solubility Profile of 2-Nitroaniline-4-sulfonic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **2-nitroaniline-4-sulfonic acid** (CAS No. 616-84-2), a key intermediate in the synthesis of dyes and pigments. Due to its molecular structure, featuring both a nitro group and a sulfonic acid group, this compound exhibits distinct solubility behavior in aqueous and organic media. This document summarizes the available quantitative solubility data, outlines a detailed experimental protocol for its determination, and provides a visual representation of the experimental workflow.

## Core Concepts: Molecular Structure and Solubility

**2-Nitroaniline-4-sulfonic acid**, also known as 4-amino-3-nitrobenzenesulfonic acid, possesses a unique combination of functional groups that govern its solubility. The strongly acidic sulfonic acid group ( $-\text{SO}_3\text{H}$ ) and the polar nitro group ( $-\text{NO}_2$ ) contribute to its high affinity for polar solvents, particularly water, through hydrogen bonding and dipole-dipole interactions. Conversely, the aromatic aniline ring provides a degree of nonpolar character, influencing its behavior in organic solvents. The presence of both acidic ( $-\text{SO}_3\text{H}$ ) and basic (aniline) functionalities gives the molecule an amphoteric character, further influencing its solubility in different pH environments.

## Quantitative Solubility Data

Quantitative experimental data on the solubility of **2-nitroaniline-4-sulfonic acid** is limited in publicly available literature. However, based on its chemical properties and available estimations, a general solubility profile can be summarized. The compound is characterized by its high solubility in water and is expected to be soluble in polar protic and polar aprotic solvents, with negligible solubility in nonpolar solvents.

Solvent	Solvent Type	Temperature (°C)	Solubility (g/L)	Citation
Water	Polar Protic	Not Specified	Miscible up to 50 (estimated)	[1]

Note: The value for water solubility is an estimation and should be confirmed experimentally.

## Experimental Protocol: Determination of Aqueous Solubility using the Shake-Flask Method and UV-Vis Spectroscopy

The following protocol outlines a standard procedure for determining the equilibrium solubility of **2-nitroaniline-4-sulfonic acid** in water. This method, known as the shake-flask method, is considered the gold standard for solubility measurements.

### 1. Materials and Equipment:

- **2-Nitroaniline-4-sulfonic acid** (analytical grade)
- Deionized water
- Volumetric flasks
- Analytical balance
- Scintillation vials or flasks with screw caps

- Constant temperature shaker bath or incubator
- Syringe filters (0.45  $\mu\text{m}$  pore size)
- UV-Vis spectrophotometer and quartz cuvettes
- pH meter

## 2. Preparation of Standard Solutions:

- Accurately weigh a precise amount of **2-nitroaniline-4-sulfonic acid** and dissolve it in a known volume of deionized water to prepare a stock solution of known concentration.
- Perform serial dilutions of the stock solution to prepare a series of standard solutions with decreasing concentrations.

## 3. Calibration Curve Generation:

- Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **2-nitroaniline-4-sulfonic acid** using the UV-Vis spectrophotometer.
- Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear and pass through the origin.

## 4. Solubility Measurement (Shake-Flask Method):

- Add an excess amount of solid **2-nitroaniline-4-sulfonic acid** to a series of vials containing a known volume of deionized water. The presence of undissolved solid is crucial to ensure saturation.
- Securely cap the vials and place them in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the samples to stand undisturbed for a short period to allow the excess solid to settle.

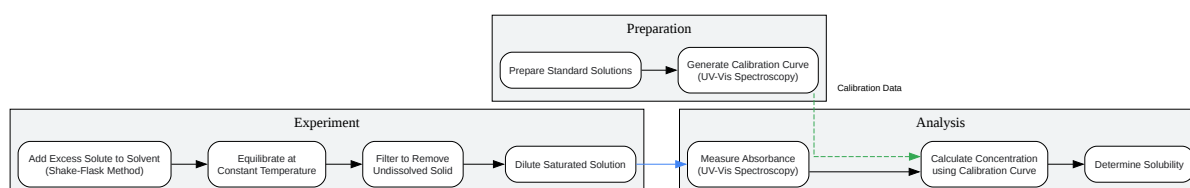
- Carefully withdraw a sample from the supernatant using a syringe and filter it through a 0.45  $\mu\text{m}$  syringe filter to remove any undissolved particles.
- Immediately dilute the filtered saturated solution with a known volume of deionized water to bring the absorbance within the linear range of the calibration curve.

#### 5. Quantification:

- Measure the absorbance of the diluted saturated solution at the  $\lambda_{\text{max}}$ .
- Using the equation of the calibration curve, determine the concentration of **2-nitroaniline-4-sulfonic acid** in the diluted sample.
- Calculate the solubility in the original saturated solution by multiplying the concentration by the dilution factor.

## Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **2-nitroaniline-4-sulfonic acid**.

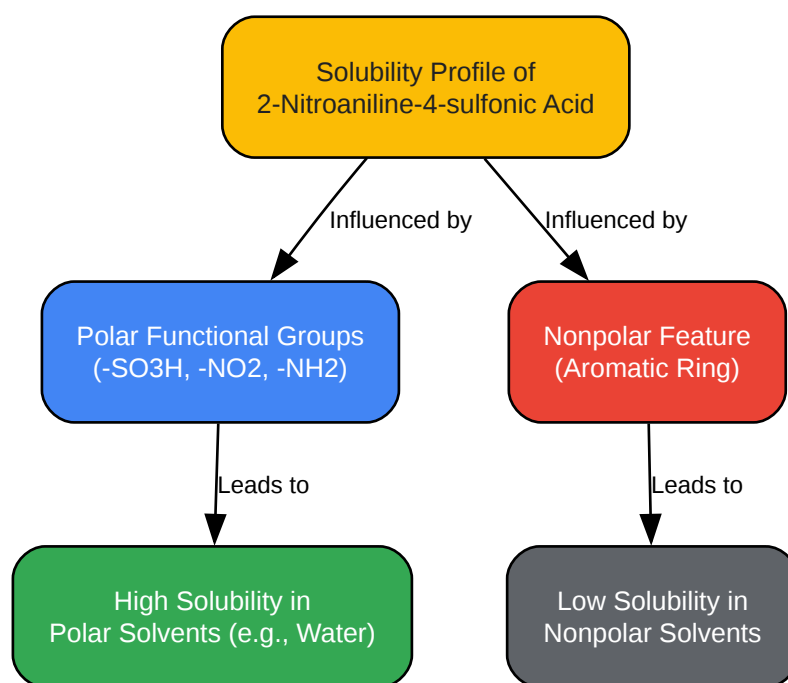


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Caption: Experimental workflow for solubility determination.

## Logical Relationships in Solubility

The solubility of **2-nitroaniline-4-sulfonic acid** is dictated by a balance of intermolecular forces between the solute and the solvent. The following diagram illustrates the key molecular features influencing its solubility profile.



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## References

- 1. Buy 2-Nitroaniline-4-sulfonic acid | 616-84-2 [smolecule.com]
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